

Quantitative Analysis of Entecavir in Biological Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: Entecavir-d2

Cat. No.: B12410686

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This document provides detailed application notes and protocols for the quantitative analysis of Entecavir in biological matrices, primarily human plasma. The methodologies outlined are based on validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) and high-performance liquid chromatography (HPLC) techniques, ensuring high sensitivity, specificity, and reliability for pharmacokinetic studies, bioequivalence studies, and therapeutic drug monitoring.

Overview of Analytical Methodologies

The quantitative determination of Entecavir in biological fluids is crucial for assessing its bioavailability and pharmacokinetic profile. Several analytical methods have been developed and validated for this purpose, with LC-MS/MS being the most prevalent due to its superior sensitivity and selectivity. High-performance liquid chromatography (HPLC) with UV detection is also utilized, particularly for bulk drug and pharmaceutical dosage form analysis.

Commonly employed sample preparation techniques include solid-phase extraction (SPE) and protein precipitation (PP). The choice of method depends on the required sensitivity, sample matrix, and available instrumentation.

Quantitative Data Summary

The following tables summarize the quantitative data from various validated methods for Entecavir analysis in biological matrices.

Table 1: LC-MS/MS Method Parameters and Validation Data

Parameter	Method 1	Method 2	Method 3	Method 4
Biological Matrix	Human Plasma	Rat and Dog Plasma	Human Plasma	Human Plasma
Internal Standard (IS)	Lamivudine (LM) [1][2]	Ganciclovir[3]	Entecavir- 13C215N[4]	Lobucavir[5]
Extraction Method	Solid-Phase Extraction (SPE) [1][2]	Solid-Phase Extraction (SPE) [3]	Protein Precipitation (Methanol)[4]	Solid-Phase Extraction (SPE) [5]
Linearity Range	50.0 - 20,000.0 pg/mL[1][2]	0.01 - 9 µg/mL[3]	0.1 - 20 ng/mL[4]	5 - 25,000 pg/mL[5]
Correlation Coefficient (r)	≥ 0.9983[1][2]	Not Specified	> 0.99[4]	Not Specified
Lower Limit of Quantification (LLOQ)	50.0 pg/mL[1]	0.01 µg/mL[3]	0.1 ng/mL[4]	5 pg/mL[5]
Intra-day Precision (%RSD)	1.2 - 4.2%[1][2]	< 10%[3]	Meets acceptance criteria[4]	12.3% CV[5]
Inter-day Precision (%RSD)	1.2 - 4.2%[1][2]	< 10%[3]	Meets acceptance criteria[4]	3.1% CV[5]
Accuracy	Within acceptable range[1]	98.1 - 102.5%[3]	Meets acceptance criteria[4]	± 7.6% Dev[5]
Recovery	Not Specified	93.9 - 96.7%[3]	Not Specified	~80%[5]
Matrix Effect	Not Specified	Not Specified	No matrix effect observed[4]	~0.45 (compensated by IS)[5]

Table 2: HPLC Method Parameters and Validation Data

Parameter	Method 1	Method 2
Sample Type	Bulk Drug and Tablets	Spiked Plasma
Internal Standard (IS)	Not Specified	Etoposide[6]
Extraction Method	Not Applicable	Protein Precipitation (TCA)[6]
Linearity Range	5 - 25 µg/mL[7][8]	Not Specified
Correlation Coefficient (r ²)	> 0.999[7]	Not Specified
Lower Limit of Quantification (LLOQ)	Not Specified	0.0097 µg/mL[6]
Precision (%CV)	< 2.0[7]	< 3%[6]
Accuracy	98.79 - 99.91%[7][8]	97 - 99%[6]
Recovery	98.6 - 101.2%[7]	82.0 - 89.95%[6]

Experimental Protocols

This section provides detailed protocols for the key experiments cited in the quantitative analysis of Entecavir.

LC-MS/MS Protocol for Entecavir in Human Plasma

This protocol is based on a validated method using solid-phase extraction and tandem mass spectrometry.[1][2]

3.1.1. Materials and Reagents

- Entecavir and Lamivudine (Internal Standard) reference standards
- Methanol (HPLC grade)
- Ammonium hydrogen carbonate (analytical grade)
- Water (deionized, 18 MΩ·cm)
- Human plasma (blank, drug-free)

- Solid-phase extraction cartridges (e.g., Oasis HLB)

3.1.2. Instrumentation

- Liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS)
- XBridge-C18 column (4.6 mm × 50 mm, 5-μm)[1][2]

3.1.3. Sample Preparation (Solid-Phase Extraction)

- Thaw plasma samples at room temperature.
- To 500 μL of plasma, add the internal standard (Lamivudine) solution.
- Vortex for 30 seconds.
- Condition the SPE cartridge with methanol followed by water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with water to remove interferences.
- Elute Entecavir and the IS with methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in the mobile phase.
- Inject an aliquot into the LC-MS/MS system.

3.1.4. Chromatographic and Mass Spectrometric Conditions

- Mobile Phase: 10 mM Ammonium hydrogen carbonate (pH 10.5):Methanol (85:15 v/v)[1][2]
- Flow Rate: 0.3 mL/min[1][2]
- Column Temperature: Ambient
- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - Entecavir: m/z 278.1 → 152.1[1][2]
 - Lamivudine (IS): m/z 230.2 → 112.0[1][2]

HPLC Protocol for Entecavir in Spiked Plasma

This protocol is based on a validated method using protein precipitation and UV detection.[6]

3.2.1. Materials and Reagents

- Entecavir and Etoposide (Internal Standard) reference standards
- Acetonitrile (HPLC grade)
- Phosphate buffer (10 mM)
- Phosphoric acid
- Trichloroacetic acid (TCA)
- Water (deionized)
- Human plasma (blank, drug-free)

3.2.2. Instrumentation

- High-Performance Liquid Chromatograph with UV detector
- C18 ODS Hypersil column (150 × 4.6 mm, 5 µm)[6]

3.2.3. Sample Preparation (Protein Precipitation)

- Take 0.5 mL of plasma in a centrifuge tube.
- Add 20 µL of Entecavir standard solution and the internal standard (Etoposide).

- Add 15 μ L of 5% TCA and vortex for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Collect the supernatant.
- Inject a 20 μ L aliquot into the HPLC system.[6]

3.2.4. Chromatographic Conditions

- Mobile Phase: Acetonitrile:10 mM Phosphate Buffer (80:20 v/v), pH adjusted to 3.5 with phosphoric acid.[6]
- Flow Rate: 1.0 mL/min[6]
- Detection Wavelength: 218 nm[6]
- Column Temperature: Ambient
- Run Time: 10 minutes[6]

Visualizations

Experimental Workflow for LC-MS/MS Analysis



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Caption: Workflow for Entecavir analysis by LC-MS/MS.

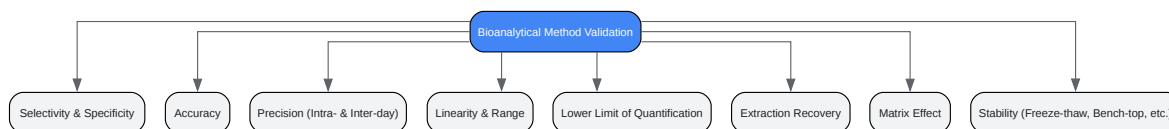
Experimental Workflow for HPLC Analysis



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Caption: Workflow for Entecavir analysis by HPLC.

Bioanalytical Method Validation Parameters



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Caption: Key parameters for bioanalytical method validation.

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